

Cloxyfonac Spray Drift Management: A Technical Support Resource

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Compound of Interest

Compound Name: Cloxyfonac

Cat. No.: B510477

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential guidance on managing the spray drift of **Cloxyfonac**, a synthetic auxin plant growth regulator. The information is tailored for research and development applications, offering troubleshooting advice and frequently asked questions to ensure experimental accuracy and environmental safety.

Frequently Asked Questions (FAQs)

Q1: What is **Cloxyfonac** and why is spray drift a concern?

A1: **Cloxyfonac** is a synthetic auxin used as a plant growth regulator to manage fruit set and size in crops like tomatoes and aubergines.[1] As a potent hormonal substance, off-target drift can cause unintended physiological effects on non-target plants, leading to experimental inconsistencies and potential environmental impact. The active acid form of **Cloxyfonac** is highly soluble in water and moderately volatile, which can increase the risk of spray drift.[2]

Q2: What are the primary factors influencing **Cloxyfonac** spray drift?

A2: The primary factors influencing spray drift include:

- **Droplet Size:** Smaller droplets are more susceptible to wind and evaporation. The goal is to apply the largest droplets that still provide adequate coverage.

- **Weather Conditions:** Wind speed and direction are critical. High temperatures and low humidity can increase evaporation and drift potential.
- **Application Equipment and Setup:** Nozzle type, operating pressure, and boom height all significantly impact drift.
- **Formulation and Adjuvants:** The formulation of the **Cloxyfonac** solution and the addition of adjuvants can alter its physical properties, affecting droplet size and drift.

Q3: How can I minimize **Cloxyfonac** spray drift in my experiments?

A3: A multi-faceted approach is recommended:

- **Select Appropriate Nozzles:** Use low-drift nozzles that produce a coarser droplet spectrum.
- **Optimize Application Parameters:** Lower the spray pressure and boom height. Keep the sprayer speed low (e.g., less than 10 mph) to minimize turbulence.
- **Monitor Weather Conditions:** Avoid spraying in windy conditions (ideally between 3 and 10 mph) and when the wind is blowing towards sensitive areas. Do not spray during temperature inversions.
- **Utilize Drift-Reducing Adjuvants:** Incorporate adjuvants designed to increase droplet size and reduce the formation of fine, drift-prone droplets.
- **Establish Buffer Zones:** Create a no-spray buffer zone around the experimental plot to protect adjacent sensitive plants.

Q4: What types of adjuvants are effective in reducing spray drift?

A4: Drift reduction agents (DRAs), or drift retardants, are adjuvants that increase the viscosity of the spray solution, leading to larger droplet sizes. Common types include oil-based emulsions and solutions containing polymers like polyacrylamide or guar. The choice of adjuvant should be compatible with the **Cloxyfonac** formulation and the application equipment.

Troubleshooting Guide

Issue	Potential Cause(s)	Troubleshooting Steps
Observed off-target effects on adjacent plants.	- Spray drift due to wind. - Small droplet size. - Volatilization of Cloxyfonac.	- Confirm wind speed and direction were within acceptable limits during application. - Review nozzle type and pressure settings; switch to a lower-drift nozzle if necessary. - Consider using a formulation with lower volatility or applying during cooler parts of the day.
Inconsistent results across the experimental plot.	- Uneven spray distribution. - Clogged or worn nozzles. - Variable sprayer speed or boom height.	- Check nozzles for blockages and wear; replace as needed. - Calibrate the sprayer to ensure a uniform spray pattern and application rate. - Maintain a consistent speed and boom height throughout the application.
Poor efficacy of Cloxyfonac application.	- Droplet size too large, leading to poor coverage. - Incompatible tank-mix partners (e.g., adjuvants).	- While managing for drift, ensure droplets are not so coarse that they bounce off the target foliage. A balance is needed. - Conduct a jar test to ensure compatibility of all tank-mix components before application.

Illustrative Data on Adjuvant Impact on Spray Drift

The following table provides an illustrative summary of the potential quantitative impact of different adjuvant types on **Cloxyfonac** spray drift. Note: This data is representative and intended for educational purposes, as specific quantitative data for **Cloxyfonac** was not publicly available. Actual results may vary based on specific experimental conditions.

Adjuvant Type	Active Ingredient(s)	Typical Concentration	Potential Droplet Size Increase (VMD*)	Potential Drift Reduction (%)
Oil Concentrate	Paraffinic oil, surfactant	1.0 - 2.0% v/v	10 - 20%	20 - 40%
Non-ionic Surfactant	Alcohol ethoxylate	0.25 - 0.5% v/v	5 - 15%	15 - 30%
Polymer-based DRA	Polyacrylamide, guar gum	0.1 - 0.5% v/v	20 - 50%	40 - 70%
Organosilicone Surfactant	Trisiloxane ethoxylate	0.1 - 0.25% v/v	5 - 10%	10 - 25%

*VMD: Volume Median Diameter

Experimental Protocols

Protocol: Field Evaluation of Cloxyfonac Spray Drift

This protocol outlines a methodology for conducting a field study to quantify the spray drift of a **Cloxyfonac** solution.

1. Objective: To measure the downwind deposition of a **Cloxyfonac** spray solution under specific application and environmental conditions.

2. Materials:

- **Cloxyfonac** formulation
- Selected adjuvant(s)
- Tracer substance (e.g., a fluorescent dye)
- Spray application equipment (e.g., backpack sprayer or research plot sprayer)
- Samplers (e.g., Mylar cards, water-sensitive paper)

- Meteorological station to record wind speed and direction, temperature, and relative humidity
- Analytical instrumentation for quantifying the tracer (e.g., fluorometer or LC-MS/MS)

3. Methodology:

- Site Selection: Choose a test site with a uniform surface and a clear downwind area free of obstructions.
- Sampler Placement: Arrange samplers on the ground at predetermined distances downwind from the intended spray path (e.g., 1m, 2.5m, 5m, 10m, 20m).
- Spray Solution Preparation: Prepare the **Cloxyfonac** spray solution, including the selected adjuvant and a known concentration of the tracer.
- Application:
 - Record the meteorological conditions before, during, and after the application.
 - Apply the spray solution along a single pass upwind of the sampler line, maintaining a constant speed and boom height.
- Sample Collection: After the spray has settled, carefully collect the samplers and store them in labeled, sealed containers, protected from light if using a fluorescent tracer.
- Analysis:
 - Extract the tracer from the samplers using an appropriate solvent.
 - Quantify the amount of tracer on each sampler using the designated analytical method.
- Data Interpretation: Calculate the amount of **Cloxyfonac** deposited at each downwind distance based on the concentration of the tracer in the original spray solution.

Visualizations

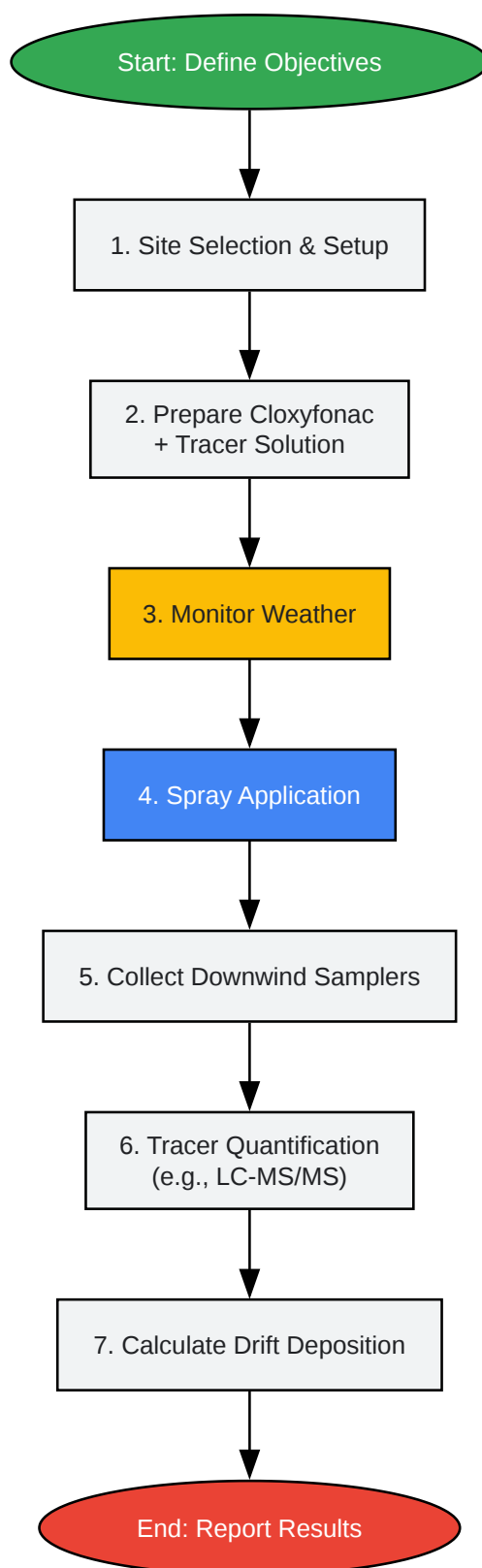
Cloxyfonac Mode of Action: Auxin Signaling Pathway



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Caption: **Cloxyfonac** mimics natural auxin, leading to the degradation of repressor proteins and gene activation.

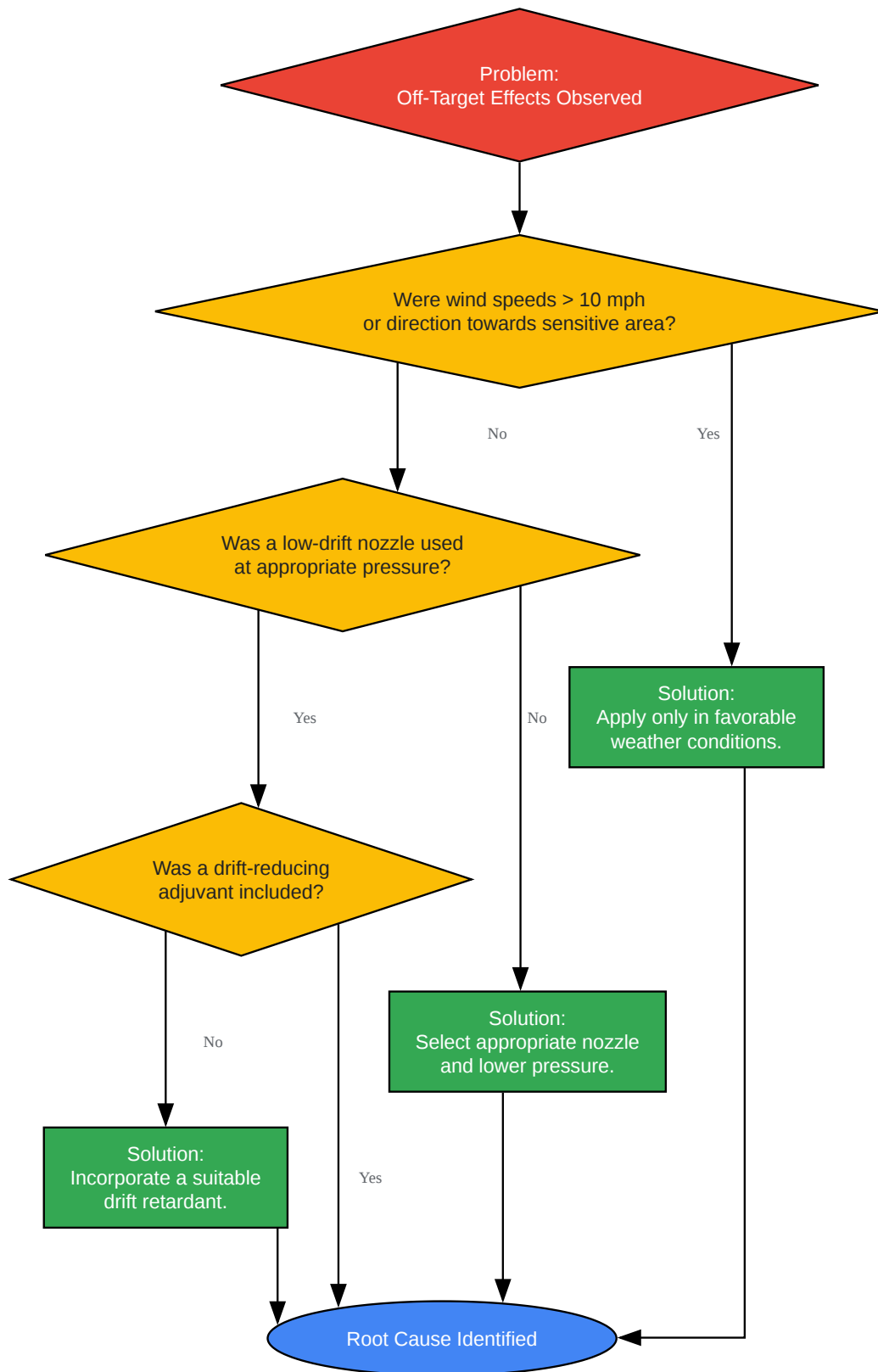
Experimental Workflow: Spray Drift Field Study



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Caption: A systematic workflow for conducting a **Cloxyfonac** spray drift field study.

Troubleshooting Logic for Off-Target Effects



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Caption: A decision tree for troubleshooting the causes of off-target **Cloxyfonac** spray drift.

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References

- 1. MCPA - Wikipedia [en.wikipedia.org]
- 2. Mechanisms of auxin action in plant growth and development - PubMed [pubmed.ncbi.nlm.nih.gov]
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